

Application Notes and Protocols: Fumarate Hydratase Activity Assay with Fumarate Hydratase-IN-1

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Compound of Interest

Compound Name: *Fumarate hydratase-IN-1*

Cat. No.: *B1139325*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Fumarate hydratase-IN-1** as a potent inhibitor of fumarate hydratase (FH) and for measuring the enzyme's activity. The protocols are intended for use in basic research, drug discovery, and cancer metabolism studies.

Introduction to Fumarate Hydratase and its Inhibitor

Fumarate hydratase (FH), also known as fumarase, is a key enzyme in the Krebs cycle, catalyzing the reversible hydration of fumarate to L-malate.^{[1][2]} It exists in both mitochondrial and cytosolic isoforms, playing a crucial role in cellular energy metabolism and the metabolism of amino acids and fumarate.^{[2][3]} Dysregulation of FH activity is associated with several diseases, including a rare and aggressive form of kidney cancer, Hereditary Leiomyomatosis and Renal Cell Cancer (HLRCC).^{[3][4][5]}

Fumarate hydratase-IN-1 is a cell-permeable inhibitor of fumarate hydratase.^{[6][7]} It has demonstrated antiproliferative activity against a variety of cancer cell lines, with its cytotoxic effects being particularly pronounced under glucose-deprived conditions.^{[5][8]} This makes it a valuable tool for studying the metabolic vulnerabilities of cancer cells and for the development of novel therapeutic strategies.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Fumarate hydratase-IN-1** and a typical colorimetric fumarate hydratase activity assay.

Table 1: **Fumarate Hydratase-IN-1** Properties and Efficacy

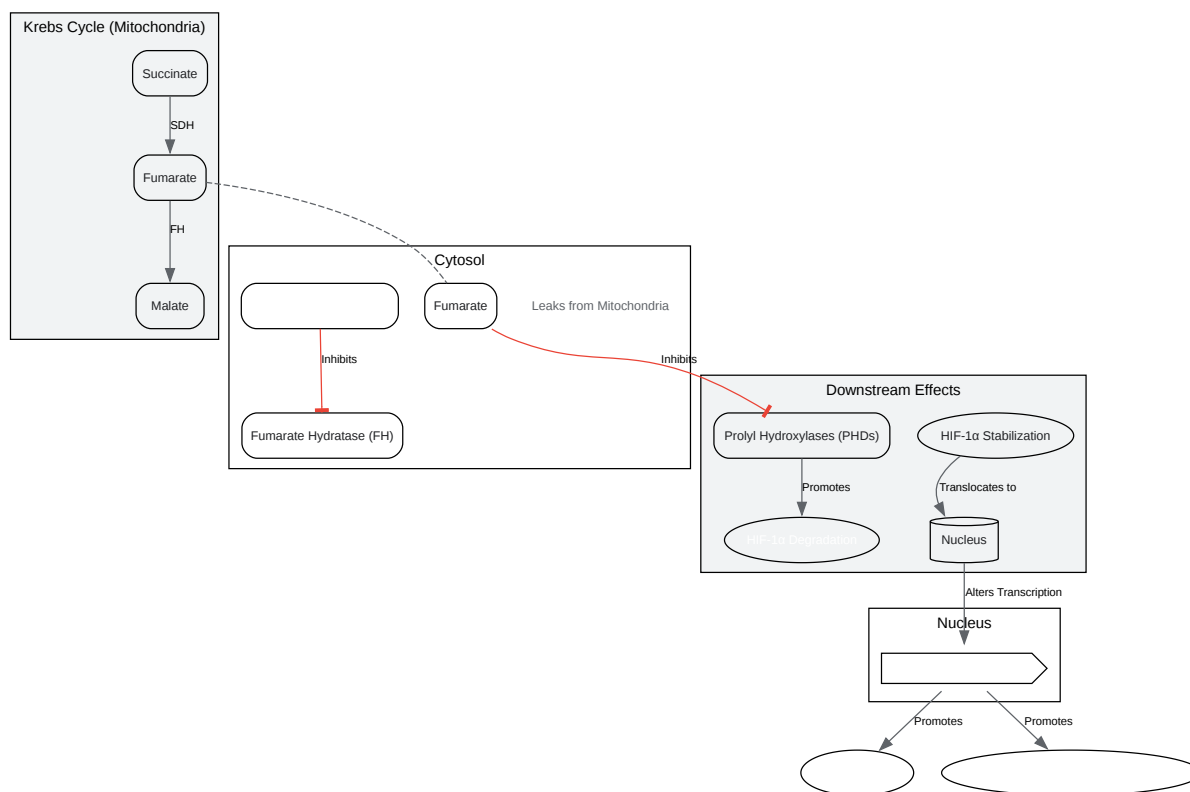
Parameter	Value	Reference
Mean IC50	2.2 μ M	[6] [9]
Cell Line Examples	SW620, ACHN, HCT-116, PC3, SK-MEL-28	[6] [8] [9]
Mechanism of Action	Inhibition of Fumarate Hydratase	[6]
Cell Permeability	Yes	[6] [7]
Solubility (in DMSO)	\geq 50 mg/mL	[9]

Table 2: Typical Fumarate Hydratase Activity Assay Parameters

Parameter	Value/Range	Reference
Assay Principle	NADH-coupled enzymatic reaction	[10]
Detection Method	Colorimetric (Absorbance at 565 nm or 450 nm)	[10] [11]
Linear Detection Range	0.4 to 70 U/L	[10]
Incubation Time	10 - 60 minutes	[10] [11]
Temperature	25°C or 37°C	[10]

Signaling Pathway and Experimental Workflow Diagrams

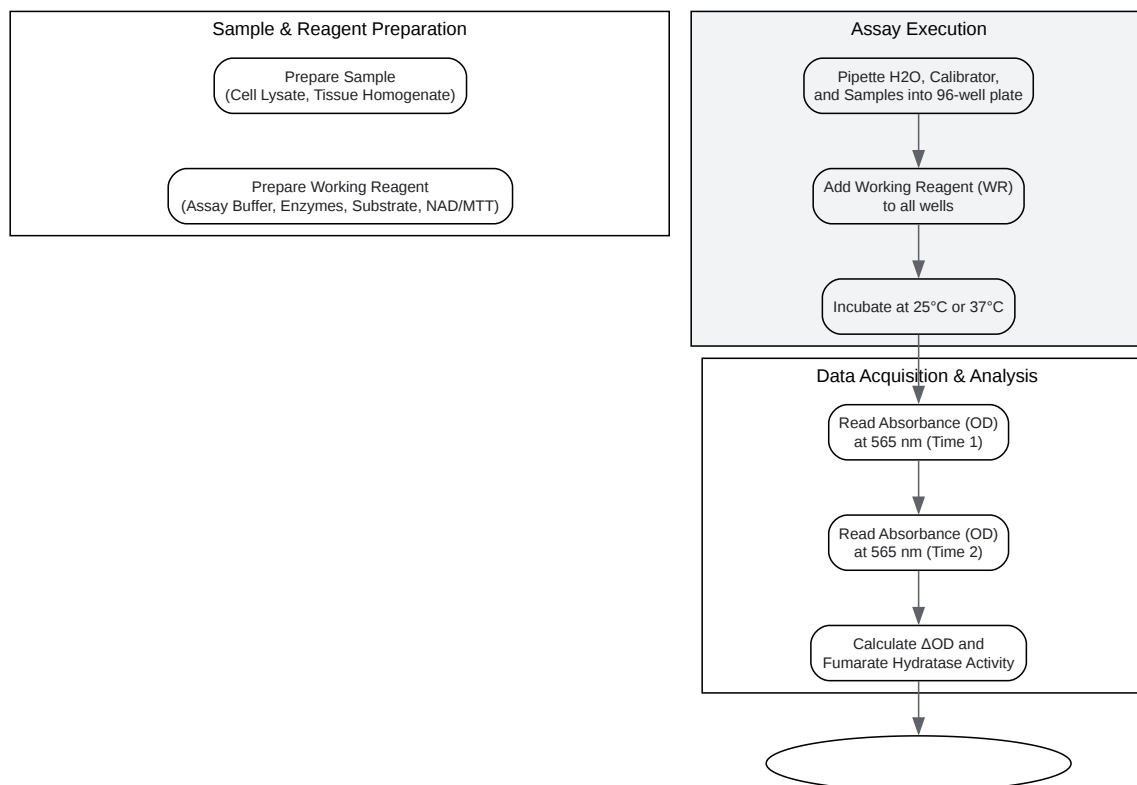
Fumarate Hydratase Signaling Pathway in Cancer



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Caption: Fumarate hydratase inhibition leads to fumarate accumulation, HIF-1 α stabilization, and oncogenic signaling.

Experimental Workflow for Fumarate Hydratase Activity Assay



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